

Application Note: Scalable Synthesis of 5-Fluoro-3-nitropicolinic Acid

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Compound of Interest

Compound Name: 5-Fluoro-3-nitropicolinic acid

Cat. No.: B13671023

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Executive Summary

5-Fluoro-3-nitropicolinic acid (CAS: 102268-15-5) is a critical heterocyclic building block, most notably serving as the key intermediate for the synthesis of PARP inhibitors such as Niraparib (Zejula). While laboratory-scale synthesis often relies on diverse routes, industrial scale-up is frequently bottlenecked by the safety profile of nitration, the stability of diazonium intermediates, and the regioselectivity of halogenation.

This application note details a robust, scalable protocol starting from 2-amino-5-fluoropyridine. This route is selected for its high regiocontrol and the availability of starting materials. We address specific engineering controls for the exothermic nitration and the hazardous Sandmeyer reaction, providing a self-validating workflow for multi-kilogram production.

Retrosynthetic Strategy & Pathway

The synthesis is designed to avoid the direct nitration of 5-fluoropicolinic acid, which suffers from poor regioselectivity and yield. Instead, we utilize the amino group of 2-amino-5-fluoropyridine to direct the nitro group to the C3 position, followed by a functional group interconversion (FGI) to the carboxylic acid.

Reaction Pathway Diagram



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Figure 1: Four-step synthetic pathway ensuring regiochemical fidelity.

Detailed Experimental Protocols

Step 1: Regioselective Nitration

Objective: Synthesize 2-amino-5-fluoro-3-nitropyridine. Challenge: Controlling the exotherm and preventing dinitration.

Protocol:

- **Reactor Setup:** Charge a glass-lined reactor with Sulfuric Acid (H₂SO₄, 98%, 10.0 vol). Cool to 0–5°C.^[1]
- **Addition:** Add 2-Amino-5-fluoropyridine (1.0 equiv) portion-wise. Note: The dissolution is exothermic. Maintain internal temperature (Ti) < 15°C.
- **Nitration:** Add Fuming Nitric Acid (HNO₃, 1.1 equiv) dropwise over 2 hours.
 - **Critical Control Parameter (CCP):** Ti must not exceed 20°C. Higher temperatures promote tar formation.
- **Reaction:** Stir at 20°C for 4 hours. Monitor by HPLC (Target: >98% conversion).
- **Quench:** Pour the reaction mixture onto Ice/Water (20 vol). The product precipitates as a yellow solid.^[1]
- **Isolation:** Filter, wash with water until pH neutral, and dry at 50°C under vacuum.

Yield: 85–90% Safety Note: This nitration has a high thermal onset. On a kilogram scale, dosing must be controlled by automated temperature feedback loops.

Step 2: Sandmeyer Bromination

Objective: Convert the C2-amino group to a C2-bromo group (2-Bromo-5-fluoro-3-nitropyridine). Challenge: Handling unstable diazonium intermediates.

Protocol:

- Dissolution: Suspend the nitro-amine (1.0 equiv) in 48% Hydrobromic Acid (HBr, 12.0 vol).
- Diazotization: Cool to 0°C. Add Sodium Nitrite (NaNO_2 , 1.5 equiv) as a 40% aqueous solution dropwise below surface.
 - Mechanistic Insight: Sub-surface addition prevents the escape of nitrous gases (NO_x), ensuring accurate stoichiometry.
- Substitution: Add Copper(I) Bromide (CuBr , 0.5 equiv) portion-wise.
- Heating: Slowly warm to 60°C. Nitrogen gas evolution will be vigorous.
 - CCP: Gas evolution rate must be monitored. Do not seal the reactor.
- Workup: Cool to RT, dilute with water, and extract with Dichloromethane (DCM). Wash organic layer with Sodium Thiosulfate (to remove Br_2) and Brine.
- Purification: Crystallize from Ethanol/Heptane if necessary, though crude purity is often sufficient (>95%).

Yield: 70–75%^[2]

Step 3: Nucleophilic Cyanation (Rosenmund-von Braun)

Objective: Install the nitrile functionality (5-Fluoro-3-nitropicolinonitrile). Challenge: Complete conversion without degrading the nitro group.

Protocol:

- Solvent System: Dissolve the bromo-intermediate (1.0 equiv) in DMF (8.0 vol).

- Alternative: NMP (N-Methyl-2-pyrrolidone) is a safer alternative with higher thermal stability.
- Reagent: Add Copper(I) Cyanide (CuCN, 1.2 equiv).
- Reaction: Heat to 90–100°C for 6–8 hours.
 - Observation: The solution turns dark. The nitro group at C3 activates the C2-Br, making this substitution faster than on a neutral pyridine.
- Quench (Oxidative): Cool to 20°C. Pour into a solution of FeCl₃/HCl (or 10% ethylene diamine) to decompose the copper complex. Stir for 1 hour.
- Extraction: Extract with Ethyl Acetate.
- Isolation: Concentrate to obtain a tan solid.

Yield: 80–85%

Step 4: Acidic Hydrolysis

Objective: Hydrolyze the nitrile to **5-Fluoro-3-nitropicolinic acid**. Challenge: Prevent defluorination (S_NAr of F by OH[−]) which occurs readily under basic conditions.

Protocol:

- Acid Matrix: Suspend the nitrile (1.0 equiv) in 70% H₂SO₄ (10 vol).
 - Why Acidic? Basic hydrolysis (NaOH) risks displacing the C5-Fluorine (activated by the C3-Nitro group). Acidic conditions preserve the C-F bond [1].
- Hydrolysis: Heat to 90–100°C for 12 hours.
- Workup: Cool to 0°C and dilute with Ice Water (20 vol).
- Extraction: Extract the product into 2-MeTHF or Ethyl Acetate.
- Crystallization: Concentrate and recrystallize from Water/Acetone to obtain high-purity acid.

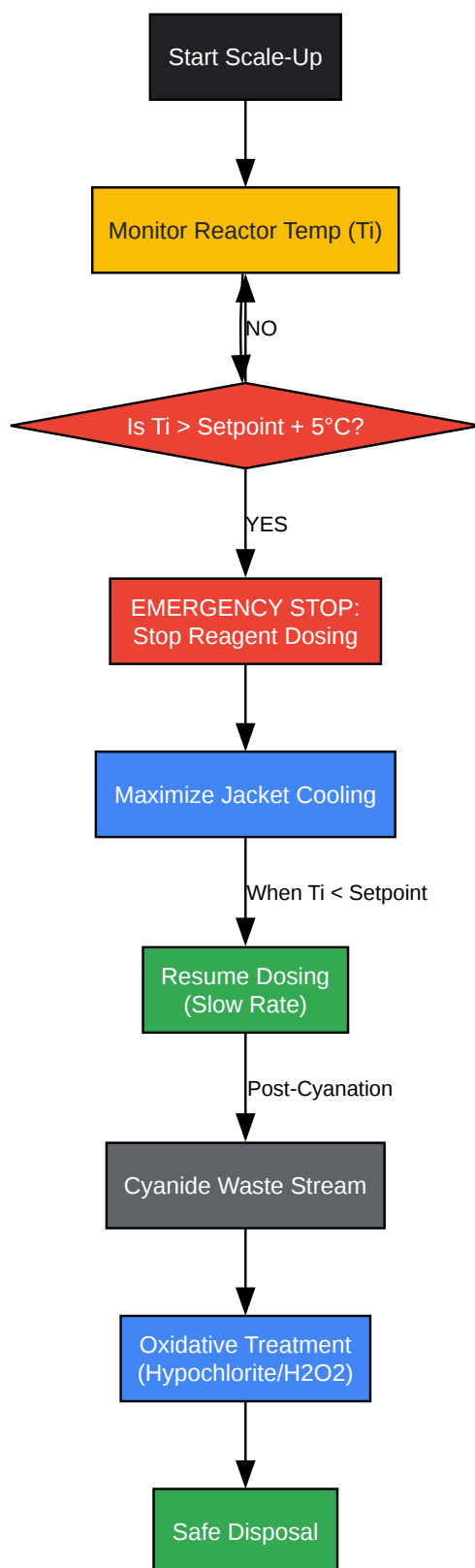
Yield: 75–80% Final Purity: >99.5% (HPLC).

Process Data Summary

Parameter	Step 1 (Nitration)	Step 2 (Bromination)	Step 3 (Cyanation)	Step 4 (Hydrolysis)
Reagents	HNO ₃ / H ₂ SO ₄	NaNO ₂ / HBr / CuBr	CuCN / DMF	H ₂ SO ₄ (70%)
Temperature	< 20°C	0°C 60°C	100°C	90°C
Time	4 h	2 h	8 h	12 h
Typical Yield	88%	72%	82%	78%
Major Risk	Thermal Runaway	NO _x Evolution	Cyanide Handling	Defluorination

Safety & Engineering Controls (Graphviz)

The following logic flow describes the critical safety decision matrix for the scale-up of the Nitration and Cyanation steps.



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Figure 2: Critical safety logic for exothermic control and cyanide waste management.

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